

Proper Disposal and Handling of 2-Fluoro-5-iodotoluene

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Compound of Interest

Compound Name: 2-Fluoro-5-iodotoluene

Cat. No.: B1297526

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This guide provides essential safety and logistical information for the proper disposal and handling of **2-Fluoro-5-iodotoluene** (CAS No. 452-68-6), a compound used in laboratory and chemical synthesis settings. Adherence to these procedures is critical for ensuring personnel safety and environmental compliance.

Immediate Safety and Handling Precautions

2-Fluoro-5-iodotoluene is classified as a hazardous substance that causes skin and serious eye irritation.^{[1][2]} It is also a combustible liquid.^[3] Therefore, stringent safety measures are required during its handling and disposal.

Personal Protective Equipment (PPE):

- Gloves: Wear chemical-impermeable gloves. Always inspect gloves before use.^[1]
- Eye Protection: Use safety glasses with side-shields or chemical goggles.^[1]
- Body Protection: Wear protective clothing to prevent skin contact.^{[1][4]}
- Respiratory Protection: Use only in a well-ventilated area, such as a fume hood.^[4] If inhalation risk is high, a self-contained breathing apparatus may be necessary.^[4]

Safe Handling Practices:

- Avoid contact with skin, eyes, and clothing.^[1]

- Do not breathe mists or vapors.[4]
- Wash hands and any exposed skin thoroughly after handling.[1]
- Keep the container tightly closed and store in a cool, dry, and well-ventilated place.[1]
- Keep away from heat, sparks, open flames, and hot surfaces.

Quantitative Data Summary

The following table summarizes key quantitative data for **2-Fluoro-5-iodotoluene**.

Property	Value	Source(s)
CAS Number	452-68-6	[1]
Molecular Formula	C ₇ H ₆ FI	[1][2]
Molecular Weight	236.02 g/mol	[2]
Physical State	Liquid	[1]
Appearance	Colorless to Almost Colorless	[1][3]
Purity	>98.0% (GC)	[3]
Storage Temperature	Room Temperature (Recommended <15°C)	

Spill & Emergency Procedures

In the event of a spill or accidental release, immediate and appropriate action must be taken to contain the material and protect personnel.

First Aid Measures:

- Eye Contact: Immediately rinse with plenty of water for at least 15 minutes, also under the eyelids. Seek immediate medical attention.[1]
- Skin Contact: Wash off immediately with plenty of soap and water for at least 15 minutes. If skin irritation persists, consult a physician.[1]

- Inhalation: Move the individual to fresh air. If breathing is difficult, provide oxygen. If not breathing, give artificial respiration. Get medical attention if symptoms occur.[1][4]
- Ingestion: Clean mouth with water and drink plenty of water afterwards.[1]

Spill Containment Protocol:

- Evacuate: Keep people away from and upwind of the spill/leak.[4]
- Ventilate: Ensure the area is well-ventilated.[4]
- Eliminate Ignition Sources: Remove all sources of ignition, such as sparks or open flames. Use spark-proof tools and explosion-proof equipment.[4]
- Containment: Use an inert absorbent material to contain the spill.
- Collection: Collect the absorbed material and place it into a suitable, closed, and labeled container for disposal.[4]
- Decontamination: Clean the spill area thoroughly.

Disposal Plan

The disposal of **2-Fluoro-5-iodotoluene** and its containers must be managed as hazardous waste. Improper disposal is a violation of environmental regulations.

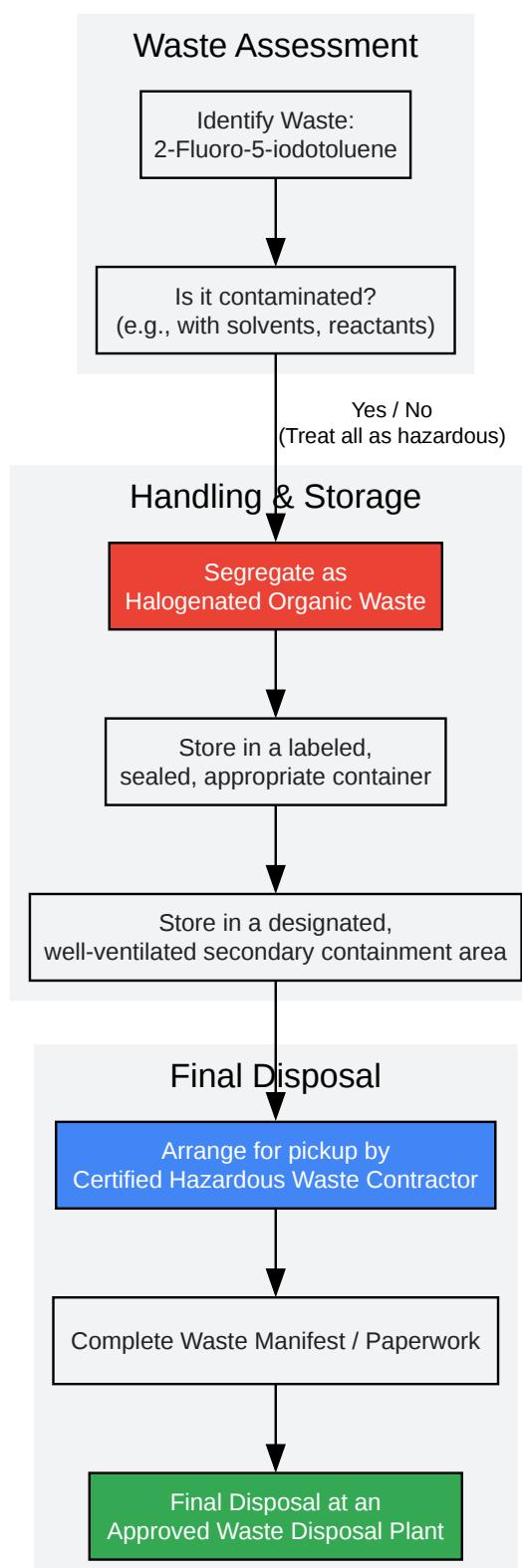
Core Disposal Procedure:

- Classification: This chemical waste is classified as hazardous.[1]
- Collection: Collect waste **2-Fluoro-5-iodotoluene** in a designated, properly labeled, and sealed container. Do not mix with other incompatible waste streams.
- Disposal Facility: The contents and the container must be disposed of at an approved waste disposal plant.[1] This should be handled by a licensed hazardous waste management company.

- Regulatory Compliance: All disposal activities must be in accordance with local, state, and federal regulations.[\[1\]](#) The GHS precautionary statement P501 signifies this requirement.[\[2\]](#)
[\[4\]](#)

Logical Workflow for Disposal

The following diagram illustrates the decision-making process for the proper disposal of **2-Fluoro-5-iodotoluene**.



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Caption: Disposal workflow for **2-Fluoro-5-iodotoluene**.

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